

# An In-depth Technical Guide to L-beta-Homoalanine Hydrochloride

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## Compound of Interest

Compound Name: *L-beta-Homoalanine hydrochloride*

Cat. No.: *B555407*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **L-beta-Homoalanine hydrochloride**, an amino acid derivative of interest in pharmaceutical development and biochemical research.

## Chemical Structure and Properties

**L-beta-Homoalanine hydrochloride**, systematically known as (3S)-3-aminobutanoic acid hydrochloride, is an alanine derivative with the amino group attached to the beta-carbon.<sup>[1][2][3]</sup> This structural feature distinguishes it from its alpha-amino acid counterpart, alanine. The hydrochloride salt form enhances its stability and solubility.

The chemical structure of **L-beta-Homoalanine hydrochloride** is as follows:

Caption: Chemical structure of **L-beta-Homoalanine hydrochloride**.

The key properties of **L-beta-Homoalanine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	(3S)-3-aminobutanoic acid hydrochloride	[3]
Synonyms	L-β-HomoAla-OH·HCl, (S)-3-Aminobutyric acid hydrochloride	[4]
CAS Number	58610-41-6	[4][5]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub> ·HCl	[4]
Molecular Weight	139.58 g/mol	[1][4]
Appearance	White to off-white powder	[4][5]
Purity	≥ 97-98% (NMR)	[3][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2][5]
Storage Temperature	Room temperature or 0-8°C, under inert atmosphere	[4][5]
Optical Rotation	[α] <sub>D</sub> <sup>25</sup> = +22 ± 2° (c=1 in H <sub>2</sub> O)	[4]
InChI Key	UHYVVUABAWKTJJ-DFWYDOINSA-N	[3]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **L-beta-Homoalanine hydrochloride** are crucial for its application in research and development.

This protocol is adapted from a reported method involving a Michael addition followed by enzymatic resolution and hydrolysis.[6]

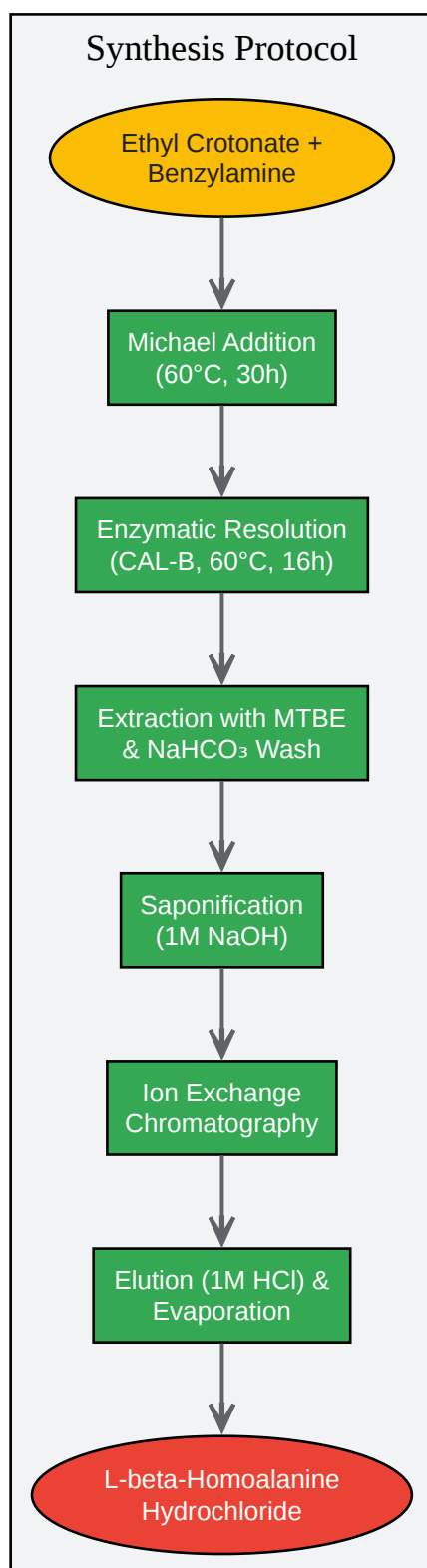
Materials:

- Ethyl crotonate

- Benzylamine
- Lipase from *Candida antarctica* B (CAL-B), immobilized
- Methyl tert-butyl ether (MTBE)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Sodium hydroxide (NaOH) solution (1 M and 0.1 M)
- Ion exchange resin (e.g., Merck-III)
- Hydrochloric acid (HCl) solution (1 M)

Procedure:

- Michael Addition: In a round-bottom flask, heat a mixture of ethyl crotonate and benzylamine at 60°C for 30 hours. Monitor the reaction's completion via  $^1\text{H}$ -NMR spectroscopy.[\[6\]](#)
- Enzymatic Resolution: Add immobilized CAL-B lipase to the reaction mixture and stir at 60°C for 16 hours.[\[6\]](#) Completion is monitored by  $^1\text{H}$ -NMR.
- Extraction: Filter to remove the enzyme. Wash the mixture with MTBE. The organic solution is then washed with saturated  $\text{NaHCO}_3$  solution.[\[6\]](#)
- Hydrolysis: Add 1 M NaOH solution to the organic layer and stir at room temperature for 16 hours.[\[6\]](#)
- Purification: Separate the aqueous layer. Add ion exchange resin and stir for one hour. Wash the resin with water.[\[6\]](#)
- Elution and Isolation: Elute the product from the resin using 1 M HCl solution. Evaporate the hydrochloric acid solution under reduced pressure to obtain **L-beta-Homoalanine hydrochloride**.[\[6\]](#)



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Caption: Workflow for the synthesis of **L-beta-Homoalanine hydrochloride**.

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary method for confirming the structure and assessing the purity of **L-beta-Homoalanine hydrochloride**.

Instrumentation:

- 400 MHz (or higher) NMR spectrometer

Sample Preparation:

- Dissolve 5-10 mg of the final product in a suitable deuterated solvent (e.g., D<sub>2</sub>O or DMSO-d<sub>6</sub>).
- Transfer the solution to an NMR tube.

Data Acquisition:

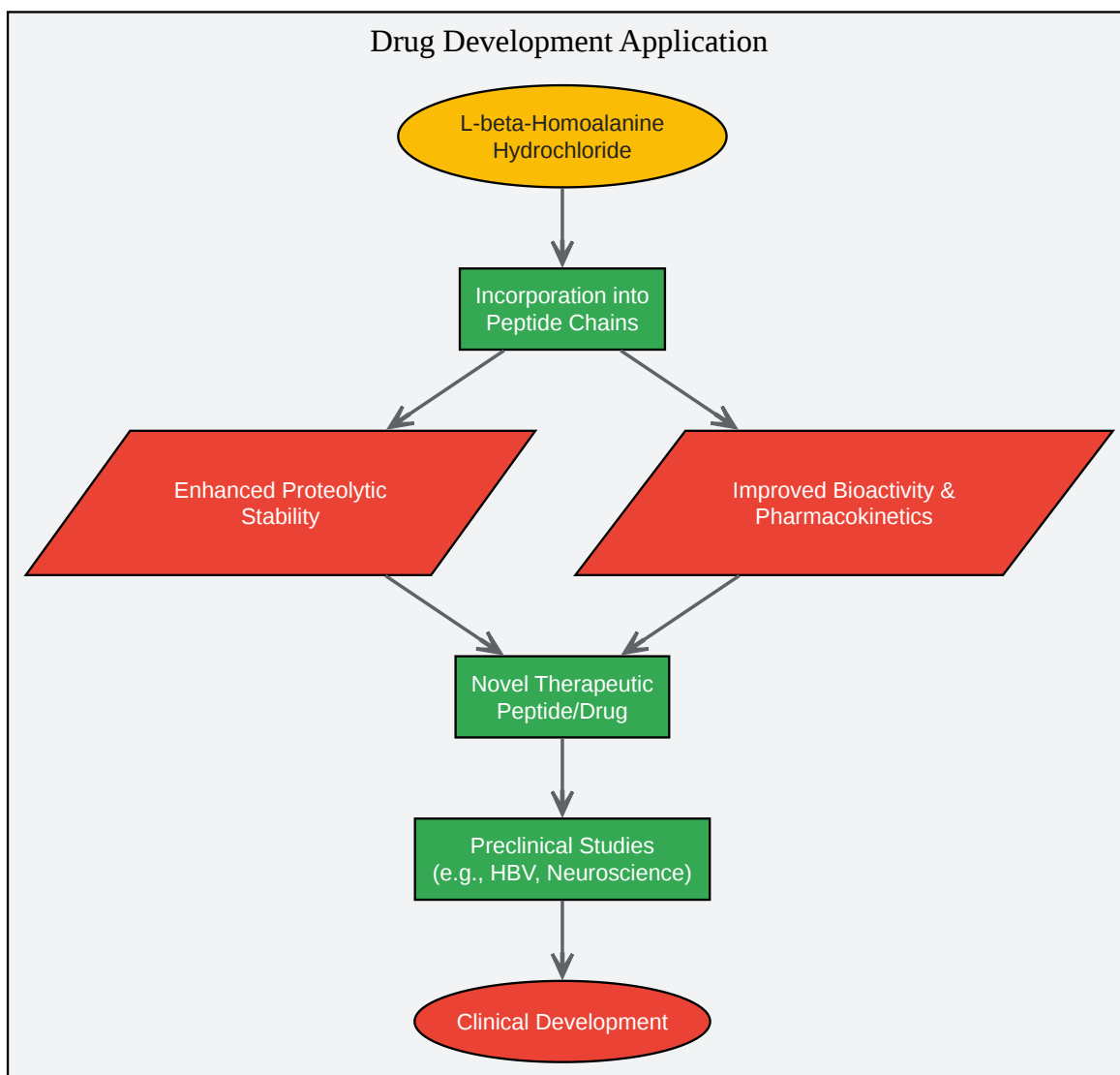
- Acquire <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra.
- Typical <sup>1</sup>H-NMR signals would correspond to the methyl (CH<sub>3</sub>), methine (CH), and methylene (CH<sub>2</sub>) protons, with chemical shifts and coupling patterns characteristic of the (S)-3-aminobutanoic acid structure.
- The purity can be estimated by integrating the signals corresponding to the product and comparing them to any impurity signals.[\[4\]](#)

## Applications in Drug Development and Research

**L-beta-Homoalanine hydrochloride** serves as a valuable building block in medicinal chemistry and biochemistry.[\[4\]](#)

- **Peptide Synthesis:** It is used to synthesize peptidomimetics and other modified peptides. Its incorporation can enhance the stability against enzymatic degradation and improve the pharmacokinetic properties of therapeutic peptides.[\[4\]](#)
- **Pharmaceutical Development:** This compound is a precursor for synthesizing molecules with therapeutic potential, such as compounds for the treatment of Hepatitis B Virus (HBV) infection.[\[6\]](#)

- Neuroscience Research: It is employed in studies related to neurotransmitter function and neuronal signaling.[4]



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Caption: Logical workflow of **L-beta-Homoalanine hydrochloride** in drug development.

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